

discovery and historical development of D-Glucitol dinitrate

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Compound of Interest

Compound Name: *D-Glucitol dinitrate*

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An In-depth Technical Guide to the Discovery and Historical Development of 1,4:3,6-Dianhydro-D-glucitol 2,5-dinitrate (Isosorbide Dinitrate)

Abstract

This technical guide provides a comprehensive exploration of the discovery and historical development of Isosorbide Dinitrate (ISDN), the clinically significant nitrate ester derived from D-Glucitol (sorbitol). We will trace the scientific journey from the early days of organic nitrate vasodilators, through the pioneering work on nitrated sugar alcohols, to the specific synthesis, pharmacological investigation, and clinical adoption of ISDN. This document elucidates the causal links behind key experimental choices, details foundational synthetic protocols, and maps the evolution of our mechanistic understanding. It is intended for researchers, scientists, and drug development professionals seeking a deep, authoritative understanding of this cornerstone of cardiovascular therapy.

Introduction: The Quest for Enduring Vasodilation

The story of Isosorbide Dinitrate begins not with the compound itself, but with a pressing clinical need. By the late 19th century, the potent but fleeting effects of organic nitrates were

well-established. Glyceryl trinitrate (nitroglycerin), first synthesized by Ascanio Sombroso in 1847, was famously demonstrated by William Murrell in 1879 to provide rapid relief from the chest pain of angina pectoris.[1][2][3] However, the short duration of action of nitroglycerin and amyl nitrite limited their use to acute episodes, sparking a search for longer-acting, prophylactic agents.[3][4]

This search turned towards a novel class of compounds in the 1930s: nitrated polyols (sugar alcohols).[1] The underlying hypothesis was that these larger, more complex molecules might be metabolized more slowly, thus providing a more sustained therapeutic effect. A major research program at the University of Maryland School of Medicine, led by John C. Krantz and colleagues, was instrumental.[5] Their work, initially focused on sugar alcohols as carbohydrate substitutes for diabetic diets, expanded to the synthesis and pharmacological testing of their nitrate esters.[5] This research directly led to the development of mannide dinitrate, a longer-acting nitrate that validated the therapeutic potential of this chemical class and set the stage for its most successful successor.[1]

This guide focuses specifically on the development of 1,4:3,6-dianhydro-D-glucitol 2,5-dinitrate, commonly known as Isosorbide Dinitrate. While its ultimate precursor is the simple sugar alcohol D-Glucitol (sorbitol), the critical innovation was the use of its dehydrated, bicyclic form—isosorbide—which provided the stable backbone for nitration and yielded a compound with a unique and clinically valuable pharmacological profile.[6][7]

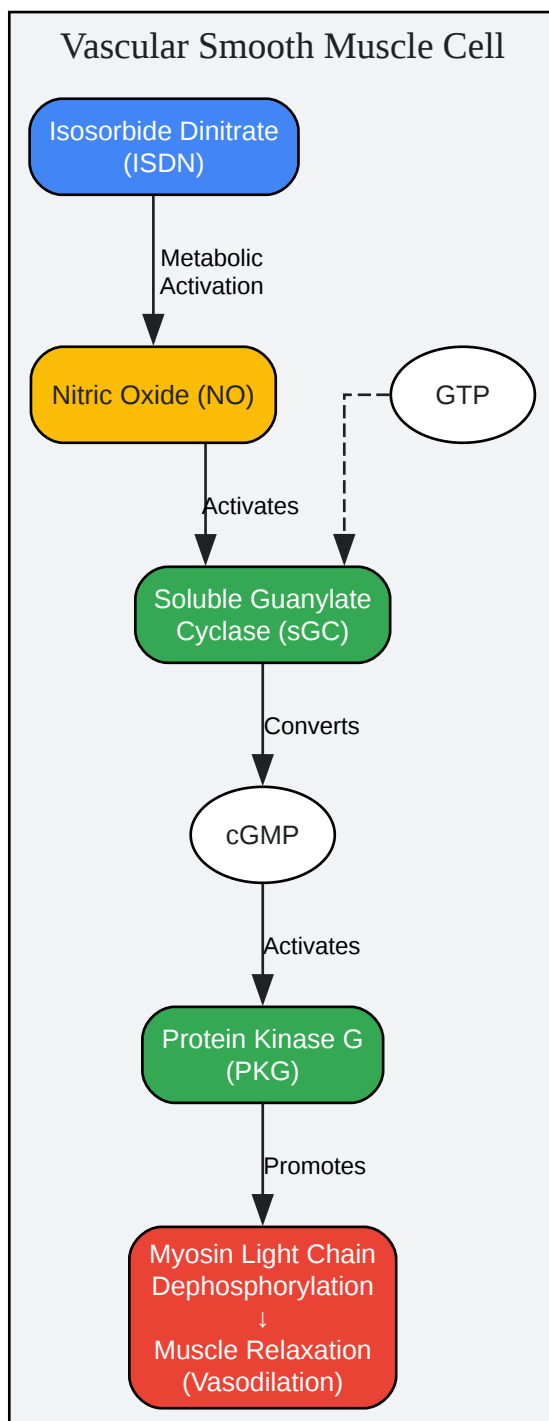
Foundational Synthesis: From a Sugar Alcohol to a Potent Vasodilator

The development of Isosorbide Dinitrate was not a single discovery but a multi-step chemical innovation. The process hinges on transforming a linear, flexible sugar alcohol into a rigid, bicyclic structure before nitration. This structural modification was key to achieving the desired stability and pharmacokinetic profile.

The Critical Dehydration Step: D-Glucitol to Isosorbide

The starting material, D-Glucitol (sorbitol), is a six-carbon sugar alcohol typically produced via the catalytic hydrogenation of D-glucose.[7][8] To create a suitable scaffold for nitration, sorbitol undergoes an acid-catalyzed double dehydration (or cyclization). This reaction removes two molecules of water to form the rigid, fused furan-ring structure of 1,4:3,6-dianhydro-D-glucitol,

or isosorbide.[7][9] This conversion is paramount; direct nitration of sorbitol is less controlled and does not yield the specific, stable diester that proved clinically successful.



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Caption: Mechanism of action of Isosorbide Dinitrate via the Nitric Oxide/cGMP pathway.

The Role of Active Metabolites

Further research in the 1960s revealed another layer of complexity: the in-vivo formation of active metabolites. [5]When ISDN is metabolized, it is denitrated to form two distinct mononitrate isomers: isosorbide-2-mononitrate and isosorbide-5-mononitrate. Isosorbide-5-mononitrate (ISMN) was found to be a potent, pharmacodynamically active molecule in its own right and was later developed and marketed as a separate antianginal drug with a longer half-life than its parent compound. [1][5]

Clinical Integration and Modern Applications

The robust scientific foundation of ISDN led to its widespread adoption and diversification in clinical practice.

- **Prophylaxis of Angina Pectoris:** Clinical studies throughout the 1960s firmly established the prophylactic value of ISDN in managing angina pectoris, demonstrating its ability to reduce the frequency and severity of attacks. [5][10]* **Treatment of Heart Failure:** A landmark series of studies, the Vasodilator-Heart Failure Trials (V-HeFT I and II), investigated the use of vasodilators in heart failure. [11]These trials demonstrated that a combination of ISDN (a venodilator) and hydralazine (an arteriolar vasodilator) could significantly improve survival in patients with heart failure. [11]* **BiDil and Targeted Therapy:** This research culminated in the FDA approval of BiDil, a fixed-dose combination of isosorbide dinitrate and hydralazine. [12][11]Its approval was notably based on the African-American Heart Failure Trial (A-HeFT), which showed a pronounced survival benefit in self-identified Black patients, sparking both progress in addressing health disparities and controversy regarding race-based medicine. [11] Despite its long history, ISDN remains a vital therapeutic agent. Its development from a simple sugar derivative to a mainstay of cardiovascular treatment is a testament to the power of medicinal chemistry and pharmacological investigation.

Technical Appendix

Table 1: Physico-Chemical Properties of Key Compounds

Property	D-Glucitol (Sorbitol) [6][8]	1,4:3,6-Dianhydro- D-glucitol (Isosorbide) [7][13]	1,4:3,6-Dianhydro- D-glucitol 2,5- dinitrate (ISDN) [14] [15]
IUPAC Name	(2S,3R,4R,5R)- Hexane-1,2,3,4,5,6- hexol	(3R,3aR,6S,6aR)- Hexahydrofuro[3,2- b]furan-3,6-diol	[(3S,3aS,6R,6aS)-3- nitrooxy- hexahydrofuro[3,2- b]furan-6-yl] nitrate
CAS Number	50-70-4	652-67-5	87-33-2
Molecular Formula	C ₆ H ₁₄ O ₆	C ₆ H ₁₀ O ₄	C ₆ H ₈ N ₂ O ₈
Molar Mass	182.17 g/mol	146.14 g/mol	236.14 g/mol
Appearance	Colorless solid	White crystalline solid/flakes	White crystalline solid
Melting Point	95 °C	62.5 - 63 °C	~70 °C
Solubility in Water	Very soluble	Very soluble (>850 g/L)	Very slightly soluble (550 mg/L at 25°C)

Experimental Protocols

Disclaimer: These protocols are derived from historical and chemical literature for informational purposes. They must be adapted and performed by qualified personnel in a controlled laboratory setting with all appropriate safety precautions.

Protocol 1: Synthesis of 1,4:3,6-Dianhydro-D-glucitol (Isosorbide) from D-Glucitol

- **Causality:** This protocol utilizes a strong acid catalyst to promote the intramolecular etherification (dehydration) of sorbitol. The reaction is driven to completion by the removal of water, yielding the stable bicyclic diol.
- **Apparatus Setup:** Equip a round-bottom flask with a Dean-Stark apparatus and a reflux condenser.

- **Reagents:** To the flask, add D-Glucitol (1.0 mol eq.) and a suitable solvent such as toluene or xylene.
- **Catalyst:** Add a catalytic amount of a strong acid, such as p-toluenesulfonic acid (approx. 0.05 mol eq.).
- **Reaction:** Heat the mixture to reflux. Water produced during the cyclization will be azeotropically removed and collected in the Dean-Stark trap.
- **Monitoring:** Monitor the reaction by observing the cessation of water collection.
- **Workup:** Cool the reaction mixture. Neutralize the acid catalyst with a base (e.g., sodium bicarbonate solution).
- **Purification:** Remove the solvent under reduced pressure. The crude isosorbide can be purified by vacuum distillation or recrystallization from a suitable solvent like ethanol to yield a pure, white crystalline product. [7][9] Protocol 2: Synthesis of Isosorbide Dinitrate from Isosorbide
- **Causality:** This is a classic esterification using a nitrating mixture. The sulfuric acid acts as a catalyst and a dehydrating agent, protonating the nitric acid to form the highly electrophilic nitronium ion (NO_2^+), which then reacts with the hydroxyl groups of isosorbide. The reaction must be kept at a low temperature to control the exothermic reaction and prevent unwanted side reactions or decomposition.
- **Preparation of Nitrating Mixture:** In a flask submerged in an ice-salt bath, slowly and cautiously add concentrated sulfuric acid to concentrated nitric acid while stirring, maintaining the temperature below 10°C.
- **Addition of Substrate:** To the cooled, stirred nitrating mixture, slowly add a solution or aqueous syrup of 1,4:3,6-dianhydro-D-glucitol (isosorbide). Maintain vigorous stirring and ensure the temperature does not rise above 10-15°C throughout the addition. [14]3.
Reaction Time: After the addition is complete, allow the mixture to stand for a short period (e.g., 10-15 minutes) in the cold bath to ensure the reaction goes to completion. [14]4.
Quenching: Pour the reaction mixture slowly and carefully into a large volume of ice-cold water with stirring. The isosorbide dinitrate will precipitate as a white solid.

- Isolation: Collect the precipitated product by vacuum filtration and wash thoroughly with cold water to remove residual acids.
- Purification: The crude product can be recrystallized from ethanol to yield pure isosorbide dinitrate. [14]7. Safety Note: Undiluted isosorbide dinitrate is a potentially explosive compound and must be handled with extreme care. [14][15]For pharmaceutical use and safe handling, it is typically mixed with an inert excipient like lactose or mannitol. [16]

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